

Essential Safety and Logistics for Handling A-286501

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Compound of Interest

Compound Name: A-286501

Cat. No.: B1664727

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For researchers, scientists, and drug development professionals, ensuring safe and efficient laboratory operations is paramount. This guide provides essential, immediate safety and logistical information for handling the novel, orally active adenosine kinase inhibitor, **A-286501**. Procedural, step-by-step guidance for its operational use and disposal is outlined to build a foundation of trust and value in laboratory safety and chemical handling.

Chemical Identification and Properties

Property	Value
Compound Name	A-286501
CAS Number	483341-15-7
Molecular Formula	C ₁₁ H ₁₄ BrN ₅ O ₂
IUPAC Name	(1S,2R,3S,5R)-3-amino-5-(4-amino-5-bromo-7H-pyrrolo[2,3-d]pyrimidin-7-yl)cyclopentane-1,2-diol
Description	A potent and selective inhibitor of adenosine kinase with demonstrated analgesic and anti-inflammatory effects in research settings. It is intended for research use only.

Personal Protective Equipment (PPE)

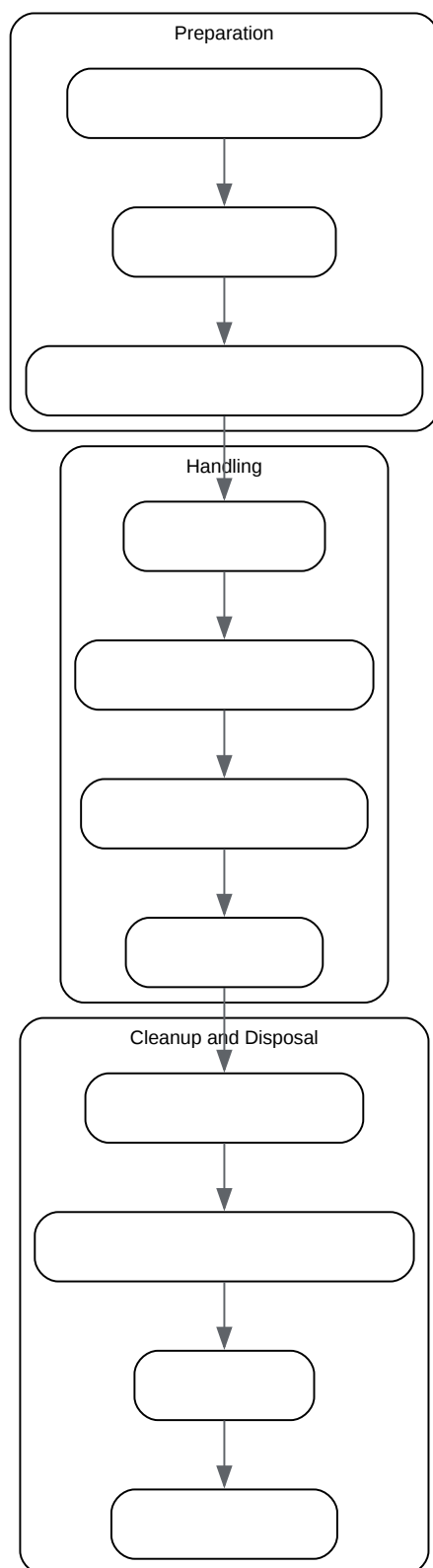
A-286501 is a potent bioactive compound. Although a specific Material Safety Data Sheet (MSDS) with detailed toxicological data is not publicly available, it is crucial to handle this compound with the appropriate precautions for a research chemical of unknown toxicity. The following PPE is mandatory when handling **A-286501**:

PPE Category	Specific Requirements
Hand Protection	Chemical-resistant gloves (e.g., nitrile) should be worn at all times. Gloves should be inspected before use and changed frequently, especially if contaminated.
Eye Protection	Safety glasses with side shields or chemical splash goggles are required to protect against accidental splashes.
Body Protection	A standard laboratory coat must be worn to protect the skin and clothing.
Respiratory Protection	When handling the compound as a powder or when there is a risk of aerosolization, a properly fitted respirator (e.g., N95 or higher) should be used in a well-ventilated area or a chemical fume hood.

Operational Plan for Handling A-286501

Adherence to a strict operational plan is critical to ensure the safety of laboratory personnel and the integrity of the research.

Experimental Workflow for Handling **A-286501**



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Caption: A step-by-step workflow for the safe handling of **A-286501** in a laboratory setting.

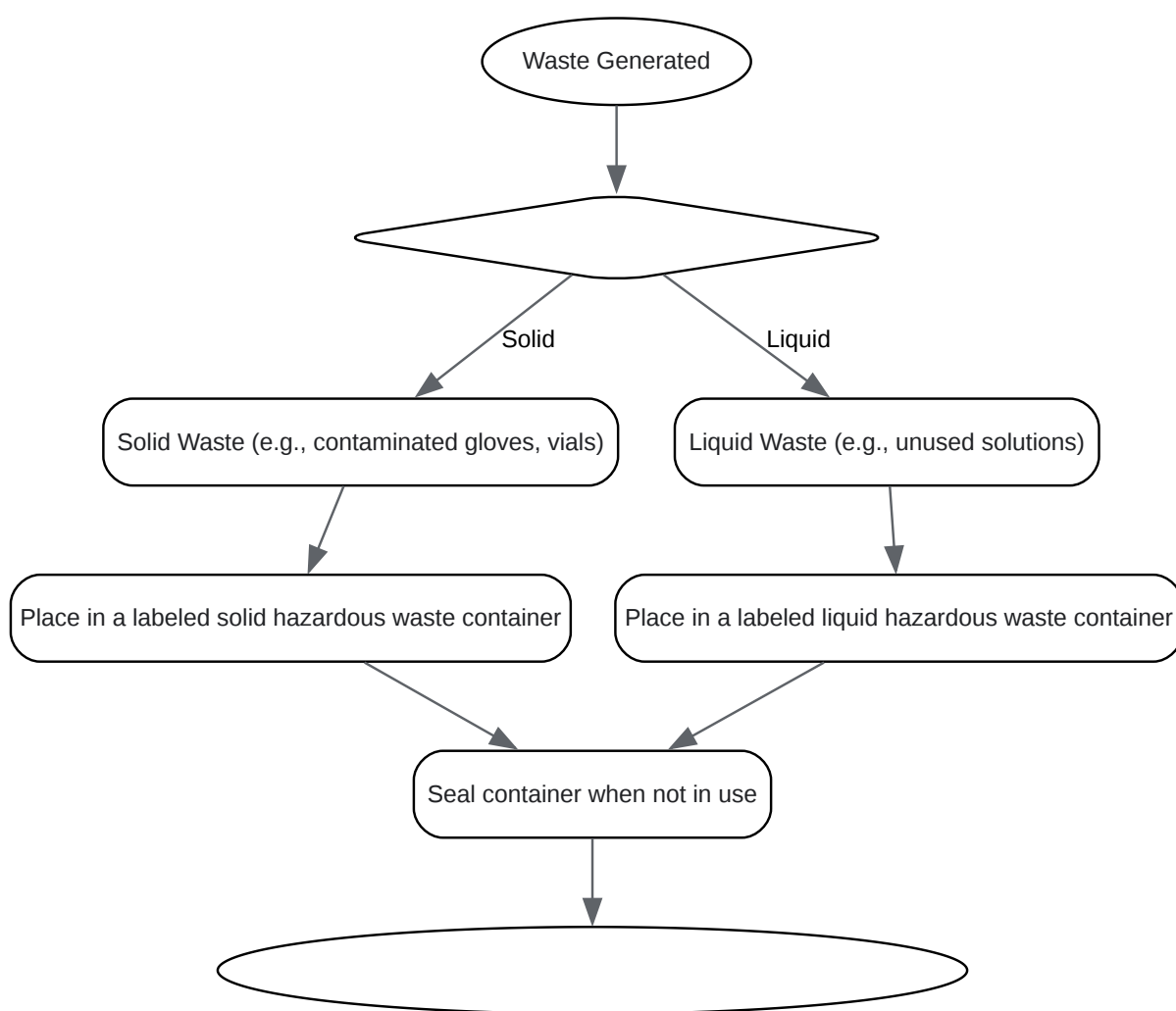
Step-by-Step Guidance:

- Preparation:
 - Designate a specific area within the laboratory for handling **A-286501**, preferably within a chemical fume hood.
 - Ensure all necessary PPE is readily available and in good condition.
 - Prepare all required laboratory equipment, such as spatulas, weigh boats, and vials, before handling the compound.
- Handling:
 - Put on all required PPE before entering the designated handling area.
 - If handling the solid form, weigh the compound carefully within a chemical fume hood to avoid inhalation of any airborne particles.
 - When preparing solutions, add the solvent to the weighed compound slowly to prevent splashing.
 - Conduct all experimental procedures involving **A-286501** with care to minimize the risk of spills or exposure.
- Cleanup and Disposal:
 - Following the completion of the experiment, decontaminate all work surfaces with an appropriate cleaning agent.
 - Dispose of all contaminated materials, including gloves, weigh boats, and pipette tips, in a clearly labeled hazardous waste container.
 - Remove PPE in the reverse order it was put on, being careful to avoid self-contamination.
 - Wash hands thoroughly with soap and water after removing all PPE.

Disposal Plan

Proper disposal of **A-286501** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

A-286501 Waste Disposal Logical Flow



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Caption: A logical flow diagram for the proper segregation and disposal of **A-286501** waste.

Disposal Procedures:

- Segregation: Do not mix **A-286501** waste with other chemical waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.

- **Solid Waste:** All solid materials contaminated with **A-286501**, such as gloves, paper towels, and empty vials, must be collected in a designated, leak-proof, and clearly labeled solid hazardous waste container.
- **Liquid Waste:** Unused solutions of **A-286501** should be collected in a designated, leak-proof, and clearly labeled liquid hazardous waste container. Ensure the container is compatible with the solvent used.
- **Labeling:** All waste containers must be labeled with "Hazardous Waste" and the full chemical name: "(1S,2R,3S,5R)-3-amino-5-(4-amino-5-bromo-7H-pyrrolo[2,3-d]pyrimidin-7-yl)cyclopentane-1,2-diol".
- **Storage:** Store waste containers in a designated satellite accumulation area, away from incompatible materials.
- **Pickup:** When the waste container is full or has reached the designated accumulation time limit, contact your institution's EHS department to arrange for proper disposal. Do not dispose of **A-286501** down the drain or in the regular trash.
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